

Technical Guide: Synthesis of 5-Amino-3,3-dimethylcyclohexan-1-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Amino-3,3-dimethylcyclohexan-1-ol

CAS No.: 1529781-98-3

Cat. No.: B1379815

[Get Quote](#)

Executive Summary & Strategic Analysis

The target molecule, **5-Amino-3,3-dimethylcyclohexan-1-ol** (CAS: 1529781-98-3), presents two primary synthetic challenges:

- **Regiochemistry:** Differentiating the two oxygen centers in the symmetric precursor, 5,5-dimethyl-1,3-cyclohexanedione (Dimedone).
- **Stereochemistry:** Controlling the cis/trans relationship between the C1-hydroxyl and C5-amino groups.

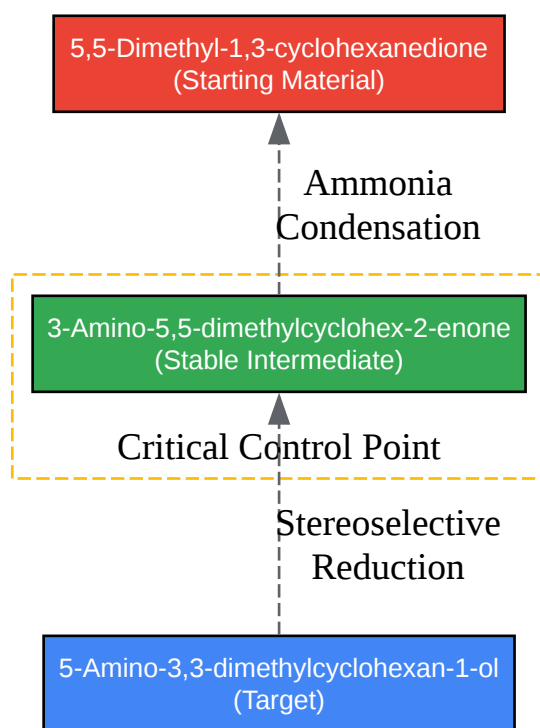
Retrosynthetic Logic

Direct reductive amination of Dimedone is prone to over-reduction (yielding diols) or diamine formation. The most robust strategy employs an Enaminone intermediate. This "locks" one ketone functionality as a vinylogous amide, allowing selective reduction of the remaining functionality.

Pathway Selection:

- Route A (Primary): Condensation of Dimedone with ammonia to form 3-amino-5,5-dimethylcyclohex-2-enone, followed by stereoselective reduction.
- Route B (Alternative): Partial reduction of Dimedone to the -hydroxy ketone, followed by reductive amination. (Less preferred due to stability issues of the hydroxy-ketone intermediate).

Visualization: Retrosynthetic Pathway



[Click to download full resolution via product page](#)

Caption: Retrosynthetic disconnection identifying the enaminone as the stable, divergent intermediate.

Primary Protocol: The Enaminone Reduction Route

This protocol is designed for high-throughput validation (10–50g scale) and minimizes chromatographic purification.

Step 1: Synthesis of 3-Amino-5,5-dimethylcyclohex-2-enone

This step desymmetrizes the Dimedone ring. The product is a vinylogous amide, stable to air and moisture.

- Reagents: Dimedone (1.0 eq), Ammonium Acetate (, 1.5 eq).
- Solvent: Methanol (MeOH) or Ethanol (EtOH).
- Conditions: Reflux ().

Procedure:

- Charge a round-bottom flask with Dimedone (14.0 g, 100 mmol) and Methanol (140 mL).
- Add Ammonium Acetate (11.5 g, 150 mmol) in a single portion.
- Equip with a reflux condenser and heat the mixture to reflux for 4–6 hours.
 - Checkpoint: Monitor by TLC (5% MeOH in DCM). Starting material () should disappear; product () appears.
- Cool to room temperature. Concentrate the solvent to of the original volume under reduced pressure.
- Precipitation: Add ice-cold water (100 mL) and stir vigorously for 30 minutes. The product will precipitate as an off-white solid.
- Filter the solid and wash with cold water (

-) and diethyl ether (
-) to remove unreacted dimedone.
- Drying: Dry under vacuum at
 - to constant weight.
 - Expected Yield: 85–92%.
 - Identity: 3-Amino-5,5-dimethylcyclohex-2-enone.[1][2]

Step 2: Stereoselective Reduction to 5-Amino-3,3-dimethylcyclohexan-1-ol

The reduction of the enaminone involves reducing both the alkene and the ketone. Sodium in isopropanol (dissolving metal reduction) is the preferred method for obtaining the thermodynamically stable cis-1,3-isomer (diequatorial).

- Reagents: Sodium metal (Na, 10 eq), Isopropanol (i-PrOH).
- Solvent: THF (co-solvent for solubility).
- Safety Critical: Evolution of Hydrogen gas (H₂). Perform in a well-ventilated fume hood.

Procedure:

- Dissolve 3-Amino-5,5-dimethylcyclohex-2-enone (6.95 g, 50 mmol) in dry Isopropanol (100 mL) and THF (20 mL) under Nitrogen (N₂).
- Addition: Cut Sodium metal (11.5 g, 500 mmol) into small cubes. Add the sodium pieces slowly to the reaction mixture over 1 hour.
- Exotherm Control: Maintain temperature between

using the rate of addition. Do not allow the solvent to boil dry.

- Once all sodium has dissolved, heat the mixture to reflux for 1 hour to ensure completion.
- Quench: Cool to room temperature. Carefully add Methanol (20 mL) to quench any residual sodium, followed by water (50 mL).
- Extraction: Acidify to pH 2 with 2N HCl (to protonate the amine and keep it in the aqueous phase), wash with Ethyl Acetate (to remove non-basic impurities).
- Basification: Adjust the aqueous layer to pH >12 using 4N NaOH.
- Extract the product with Dichloromethane (DCM) ().
- Dry combined organics over , filter, and concentrate.
 - Purification: If necessary, recrystallize from Ether/Hexanes or purify via flash chromatography (DCM/MeOH/ 90:9:1).

Stereochemical Outcome: The dissolving metal reduction favors the thermodynamic product: **cis-5-amino-3,3-dimethylcyclohexan-1-ol** (where the amino and hydroxyl groups are effectively 1,3-diequatorial).

Analytical Data & Specifications

Parameter	Specification	Notes
Appearance	White to pale yellow solid	Hygroscopic amine
MW	143.23 g/mol	Formula:
NMR (DMSO-d6)	0.85 (s, 3H), 0.92 (s, 3H), 1.1-1.8 (m, ring protons), 3.4 (m, 1H, CH-OH), 2.8 (m, 1H, CH-NH2)	Diagnostic gem-dimethyl singlets
Mass Spec (ESI)		
Key Impurity	3-Amino-5,5-dimethylcyclohex-2-enone	Incomplete reduction

Workflow Visualization



[Click to download full resolution via product page](#)

Caption: Operational workflow for the synthesis of **5-Amino-3,3-dimethylcyclohexan-1-ol**.

Critical Process Parameters (CPP)

- Moisture Control (Step 2): While the enaminone formation is robust, the sodium reduction requires dry solvents to prevent premature consumption of the sodium metal by water.
- Quenching Safety: The sodium reduction generates significant hydrogen gas. The quench must be performed slowly under inert gas flow.
- Isomer Separation: If the trans isomer is required, catalytic hydrogenation (e.g.,

in Acetic Acid) often yields a mixture favoring the cis isomer, but with higher trans content than the Na/alcohol method. Separation requires column chromatography on silica gel using an amine-compatible eluent (e.g., DCM/MeOH/Triethylamine).

References

- Reduction of Enaminones to Amino Alcohols
 - Bartoli, G., et al. "Convenient Procedure for the Reduction of α -Enamino Ketones: Synthesis of α -Amino Alcohols and Tetrahydro-1,3-oxazines." Journal of the Chemical Society, Perkin Transactions 1, 1994.
 - Source:
- Enaminone Synthesis
 - Greenhill, J. V. "Enaminones." [3] Chemical Society Reviews, 1977, 6, 277-294.
 - Source:
- Eliel, E. L., et al.
- Compound Data (CAS 1529781-98-3)
 - "**5-Amino-3,3-dimethylcyclohexan-1-ol**." [4][5][6] PubChem / Chemical Vendors.
 - Source:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3-Amino-5,5-dimethylcyclohex-2-enone | CymitQuimica \[cymitquimica.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)

- 3. Convenient procedure for the reduction of β -enamino ketones: synthesis of γ -amino alcohols and tetrahydro-1,3-oxazines - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 4. acetaldehyde phenylhydrazone | CAS#:935-07-9 | Chemsrce [chemsrc.com]
- 5. aablocks.com [aablocks.com]
- 6. Alcohols - Building Blocks - Products – abcr Gute Chemie [abcr.com]
- To cite this document: BenchChem. [Technical Guide: Synthesis of 5-Amino-3,3-dimethylcyclohexan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1379815/docs#technical-guide-synthesis-of-5-amino-3-3-dimethylcyclohexan-1-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check